

## Personal protective equipment for handling Gly-Pro-AMC

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## **Essential Safety and Handling Guide for Gly-Pro- AMC**

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling Glycyl-L-prolyl-7-amido-4-methylcoumarin (**Gly-Pro-AMC**). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

### **Hazard Identification and Classification**

**Gly-Pro-AMC** (CAS No. 115035-46-6) is a fluorogenic substrate used to assay dipeptidyl peptidase IV (DPPIV) activity.[1][2] While comprehensive toxicological properties may not be fully investigated, the compound is classified with specific hazards that demand careful handling.[3]

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Gly-Pro-AMC** presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[3]
- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3]



Hazard Statement	GHS Classification	Pictogram
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)	☑alt text
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)	☑alt text
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	<b>⊋</b> alt text

## **Personal Protective Equipment (PPE)**

To mitigate the identified risks, the following PPE is mandatory when handling **Gly-Pro-AMC**. All PPE should be inspected prior to use.

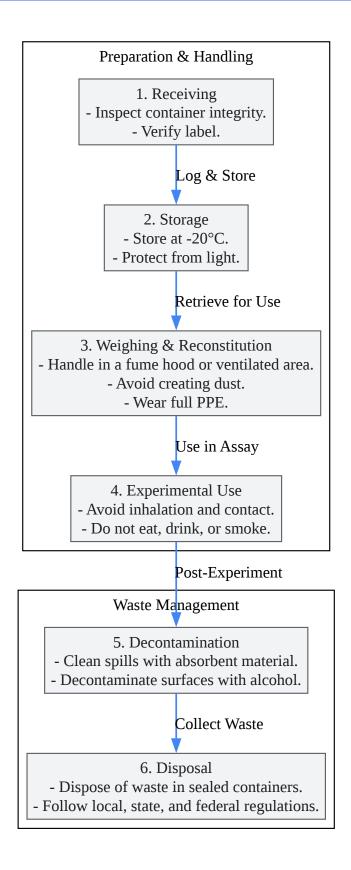


PPE Category	Item	Specification & Purpose
Eye/Face Protection	Safety Goggles	Must be equipped with side- shields, conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards to protect against splashes.[3][4]
Hand Protection	Chemical-Resistant Gloves	Impervious gloves (e.g., disposable nitrile) must be worn to prevent skin contact.  [3][5] Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	An impervious, buttoned lab coat should be worn to protect skin and personal clothing from potential contamination. [3][4]
Respiratory Protection	Not typically required	Use only in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated and ventilation is inadequate.[3][4]

# Operational Plan: Safe Handling, Storage, and Disposal

A systematic approach is crucial for safely managing **Gly-Pro-AMC** from receipt to disposal. Facilities must be equipped with an accessible eyewash station and safety shower.[3]





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Caption: Workflow for safe handling of Gly-Pro-AMC from receipt to disposal.

## Safety Operating Guide





#### A. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Confirm that the product label matches the order.
- Store the container tightly sealed at -20°C in a designated, properly labeled area.[1][6]
- Protect the compound from light, as fluorogenic substrates can be light-sensitive.[6]
- B. Preparation and Handling (Reconstitution):
- Engineering Controls: Perform all weighing and reconstitution steps in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[3]
- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Weighing: Carefully weigh the desired amount of the powdered compound. Avoid actions that could generate dust.
- Reconstitution: Add the appropriate solvent (e.g., DMSO) as per your experimental protocol. Ensure the container is securely capped before mixing.
- Hygiene: After handling, wash hands thoroughly with soap and water.[3] Do not eat, drink, or smoke in the work area.[3]
- C. Spill and Exposure Procedures:
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[3]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek prompt medical attention.[3]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]



• Spill: Evacuate the area. Wear full PPE, including respiratory protection if necessary. Absorb the spill with an inert, non-combustible material (e.g., diatomite).[3] Decontaminate the surface by scrubbing with alcohol and dispose of all contaminated materials as hazardous waste.[3]

## **Disposal Plan**

All waste materials, including empty containers, unused product, and contaminated consumables (e.g., gloves, absorbent paper), must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed, and chemically compatible container.
- Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[3] Do not dispose of it down the drain or in regular trash.[3]
- If unsure, consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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